

Personal protective equipment for handling 5'-Chloro-2'-hydroxy-4'-methylacetophenone

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Compound of Interest

Compound Name: 5'-Chloro-2'-hydroxy-4'-methylacetophenone

Cat. No.: B1361155

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Essential Safety and Handling Guide for 5'-Chloro-2'-hydroxy-4'-methylacetophenone

This document provides immediate and essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5'-Chloro-2'-hydroxy-4'-methylacetophenone** (CAS No: 28480-70-8). The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Hazard Identification and Physical Properties

5'-Chloro-2'-hydroxy-4'-methylacetophenone is a solid that presents several hazards. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^[1] Ingestion and inhalation should be avoided.

Quantitative Data Summary

While specific quantitative data for **5'-Chloro-2'-hydroxy-4'-methylacetophenone** is not readily available for all parameters, the table below summarizes known values and provides data for related compounds to offer a conservative basis for risk assessment.

Property	Value for 5'-Chloro-2'-hydroxy-4'-methylacetophenone	Related Compound Data
Molecular Formula	C ₉ H ₉ ClO ₂	-
Molecular Weight	184.62 g/mol [1][2][3]	-
Appearance	Off-white to light yellow crystalline solid[2]	-
Melting Point	70-73 °C[3]	-
Occupational Exposure Limits (OELs)	Not established	Acetophenone (Proxy): TWA 10 ppm (ACGIH)[4] 4-Chlorophenol (Proxy): TWA 0.5 mg/m ³ (Denmark)[5]
Density	Data not available	4-Chlorophenol (Proxy): 1.306 g/cm ³
Vapor Pressure	Data not available	4-Chlorophenol (Proxy): 1 mm Hg at 51.8 °C
Water Solubility	Data not available	2-Hydroxy-5-methylacetophenone (Proxy): Practically insoluble[6]
Flash Point	Not applicable (for solid)[3]	4-Chlorophenol (Proxy): 121 °C[4]

TWA: Time-Weighted Average; ACGIH: American Conference of Governmental Industrial Hygienists.

Operational Plan: Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling this compound. The following equipment must be worn at all times.

- **Hand Protection:** Due to the compound's chlorinated aromatic ketone structure, glove selection requires careful consideration. Nitrile gloves have poor resistance to halogenated hydrocarbons and ketones.[7] Butyl rubber gloves are effective against ketones but not halogenated solvents.[8] Therefore, for incidental contact, it is recommended to wear double-layered nitrile gloves and change them immediately upon contamination. For prolonged handling or in case of a spill, heavy-duty Viton® or laminate (e.g., Silver Shield®) gloves are recommended. Always consult the glove manufacturer's resistance guide for specific chemicals.
- **Eye and Face Protection:** Chemical safety goggles that provide a complete seal around the eyes are required. In addition, a face shield must be worn when there is a risk of splashes or when handling larger quantities of the solid or its solutions.[5]
- **Respiratory Protection:** A NIOSH-approved N95 dust mask is required when handling the powdered form to prevent inhalation of airborne particles.[3] All weighing and transfer operations of the solid should be performed in a certified chemical fume hood or a ventilated balance enclosure.
- **Protective Clothing:** A flame-resistant laboratory coat must be worn and fully buttoned. When handling larger quantities or when there is a significant risk of spillage, a chemically resistant apron should be worn over the lab coat. Full-length pants and closed-toe shoes are mandatory in the laboratory.

Experimental Protocol: Preparation of a Standard Solution

This protocol outlines the step-by-step procedure for safely preparing a solution of **5'-Chloro-2'-hydroxy-4'-methylacetophenone** from its solid form.

Objective: To prepare a solution of a specific molarity for experimental use.

Materials:

- **5'-Chloro-2'-hydroxy-4'-methylacetophenone**
- Appropriate solvent (e.g., ethanol, DMSO)

- Volumetric flask with stopper
- Analytical balance
- Spatula
- Weighing paper or boat
- Funnel
- Wash bottle with solvent
- Beaker
- Pipettes

Procedure:

- Pre-operation Safety Check:
 - Ensure a certified chemical fume hood is operational.
 - Verify that an emergency eyewash station and safety shower are accessible and unobstructed.
 - Don all required PPE as outlined above.
 - Have a spill kit readily available.
- Calculation:
 - Determine the desired concentration and volume of the solution.
 - Calculate the required mass of **5'-Chloro-2'-hydroxy-4'-methylacetophenone** using its molecular weight (184.62 g/mol).
- Weighing the Compound (inside a chemical fume hood or ventilated enclosure):
 - Place a piece of weighing paper or a weighing boat on the analytical balance and tare it.

- Carefully use a clean spatula to transfer the calculated mass of the solid compound onto the weighing paper. Avoid creating dust.^[9]
- Record the exact mass.
- Dissolving the Compound:
 - Place a funnel into the neck of the appropriate-sized volumetric flask.
 - Carefully transfer the weighed solid into the flask through the funnel.^[9]
 - Rinse the weighing paper and the funnel with a small amount of the chosen solvent to ensure a complete quantitative transfer of the compound into the flask.^{[10][11]}
 - Add the solvent to the flask until it is approximately half to two-thirds full.
 - Stopper the flask and gently swirl to dissolve the solid completely.^[10] Do not heat unless the procedure specifically requires it, and if so, do so with extreme caution and appropriate equipment in the fume hood.
- Final Dilution:
 - Once the solid is fully dissolved, carefully add more solvent until the bottom of the meniscus reaches the calibration mark on the neck of the volumetric flask.^[10] Use a pipette for the final additions to avoid overshooting the mark.
 - Stopper the flask securely and invert it several times to ensure the solution is homogeneous.^{[9][10]}
- Labeling and Storage:
 - Clearly label the volumetric flask with the chemical name, concentration, solvent, date of preparation, and your initials.
 - Store the solution in a cool, dry, and well-ventilated area, away from incompatible materials.

Disposal Plan

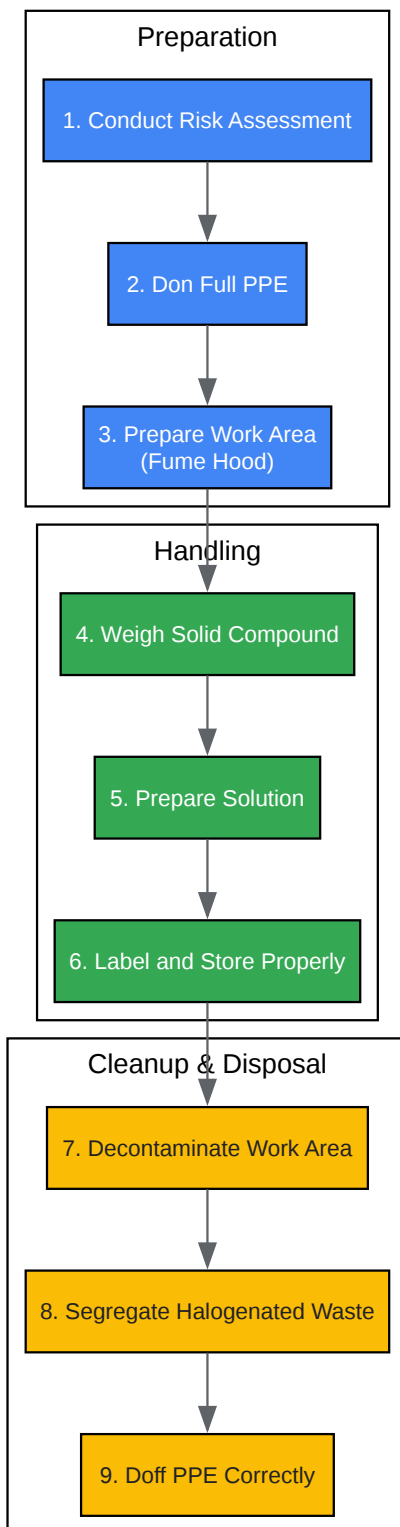
Proper disposal of **5'-Chloro-2'-hydroxy-4'-methylacetophenone** and its waste is crucial to prevent environmental contamination and ensure regulatory compliance.

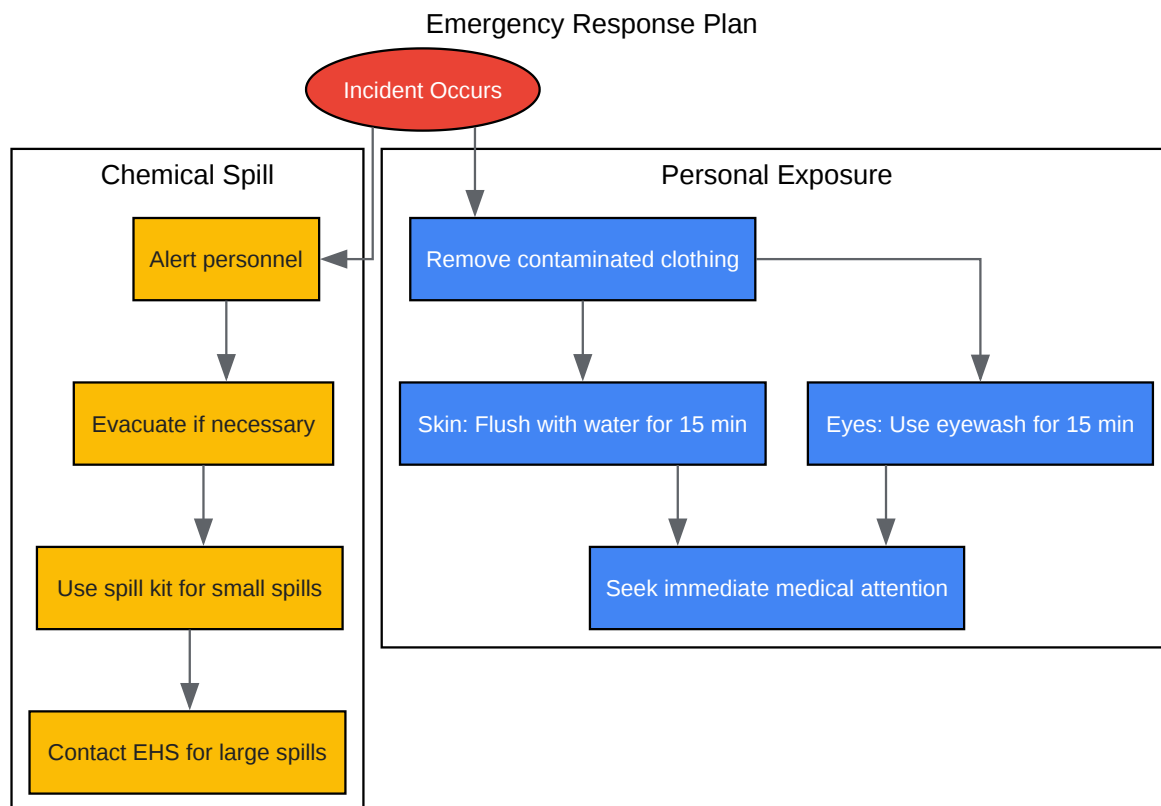
- **Waste Segregation:** As a halogenated organic compound, all waste containing this chemical must be segregated from non-halogenated waste streams.[\[1\]](#)
- **Solid Waste:**
 - Collect unused or expired solid **5'-Chloro-2'-hydroxy-4'-methylacetophenone** in a clearly labeled, sealed container.
 - Contaminated materials such as weighing papers, gloves, and bench paper should be placed in a designated hazardous waste bag or container.
- **Liquid Waste:**
 - Solutions containing this compound should be collected in a designated "Halogenated Organic Waste" container.[\[5\]](#)
 - Never dispose of this chemical or its solutions down the drain.[\[5\]](#)
- **Container Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name of all constituents, and their approximate concentrations.[\[5\]](#)
- **Disposal Procedure:** Follow your institution's specific guidelines for the disposal of hazardous chemical waste. Contact your Environmental Health and Safety (EHS) department for waste pickup and disposal procedures.

Workflow and Logic Diagrams

The following diagrams illustrate the key workflows for handling this chemical safely.

Safe Handling Workflow for 5'-Chloro-2'-hydroxy-4'-methylacetophenone





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